

Application Notes and Protocols: Preparation of 653-47 Stock Solution

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Compound of Interest

Compound Name: 653-47

Cat. No.: B1192034

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These application notes provide detailed protocols for the preparation of stock solutions of the research compound **653-47**, a known potentiator of the CREB inhibitory activity of 666-15.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in experimental results.

Compound Information

653-47 is a small molecule that, while being a very weak inhibitor of the cAMP-response element binding protein (CREB) on its own, significantly enhances the inhibitory effect of compound 666-15 on CREB-mediated gene transcription.^{[1][2][3][5]} This synergistic activity makes the combination of **653-47** and 666-15 a valuable tool for studying cellular signaling pathways involving CREB.^{[1][5]}

Quantitative Data Summary

For ease of reference, the key quantitative data for **653-47** and its hydrochloride salt are summarized in the table below.

Property	Value	Reference
IUPAC Name	3-(3-Aminopropoxy)-N-(4-chloro-2-hydroxyphenyl)-2-naphthamide	[1]
Molecular Formula	C20H19ClN2O3	[1]
Molecular Weight	370.83 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
IC50 (CREB inhibition)	26.3 μ M (weak inhibitor)	[2][3][4]
Solubility	Soluble in DMSO	[1]
Recommended Storage (Solid)	Dry, dark at 0-4°C (short term) or -20°C (long term)	[1]
Recommended Storage (Stock Solution)	-80°C (up to 6 months) or -20°C (up to 1 month)	[2][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **653-47** in dimethyl sulfoxide (DMSO).

Materials:

- **653-47** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Calibrated micropipettes

- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of **653-47**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 370.83 \text{ g/mol} = 3.7083 \text{ mg}$
- Weigh the **653-47** powder:
 - Carefully weigh out approximately 3.71 mg of **653-47** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **653-47** powder.
- Dissolve the compound:
 - Vortex the tube until the powder is completely dissolved. Gentle warming at 37°C and sonication can aid in dissolution if necessary.
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^{[2][6]}
Ensure the tubes are tightly sealed to prevent moisture absorption.^{[2][6]}

Protocol 2: Preparation of a Working Solution

This protocol provides an example of preparing a working solution from a DMSO stock solution. The final concentration and vehicle will depend on the specific experimental requirements.

Materials:

- 10 mM **653-47** DMSO stock solution
- Appropriate cell culture medium or buffer (e.g., PBS, saline)
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

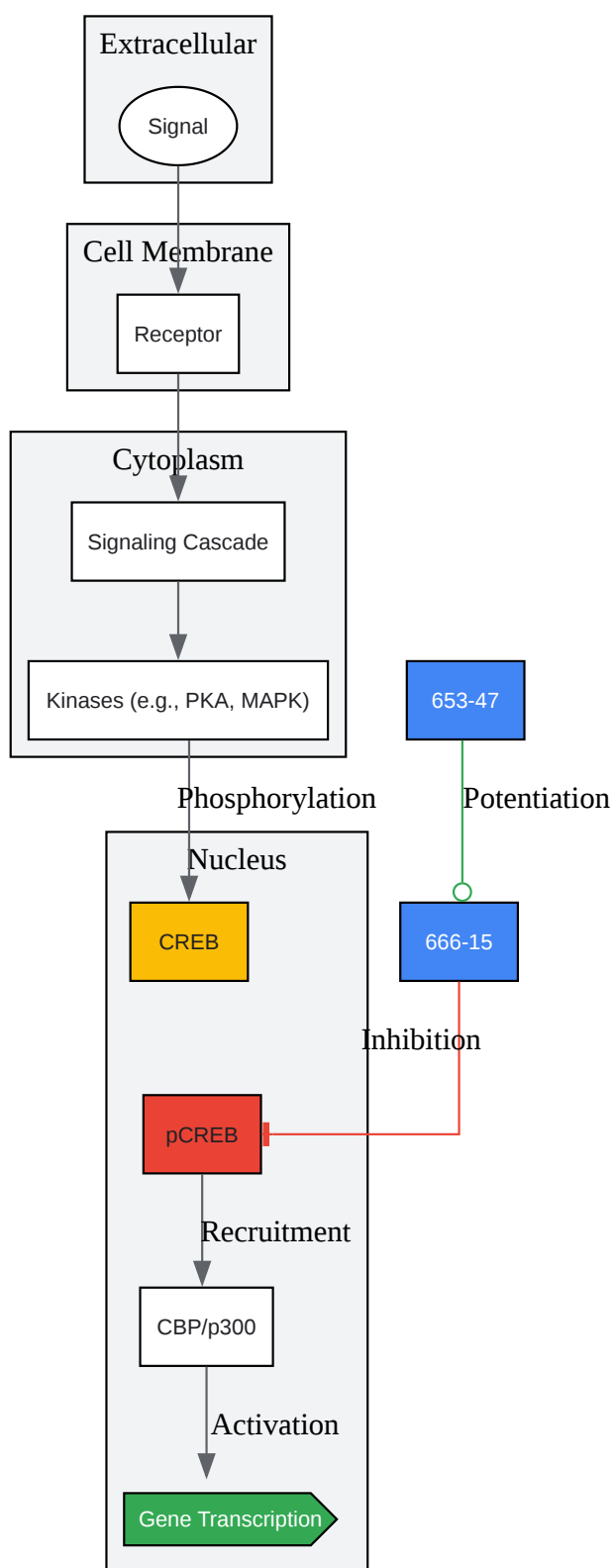
- Determine the desired final concentration:
 - For example, to prepare a 10 μ M working solution in 1 mL of cell culture medium.
- Calculate the required volume of stock solution:
 - Using the formula $M_1V_1 = M_2V_2$:
 - $(10 \text{ mM}) \times V_1 = (10 \text{ } \mu\text{M}) \times (1 \text{ mL})$
 - $(10,000 \text{ } \mu\text{M}) \times V_1 = (10 \text{ } \mu\text{M}) \times (1000 \text{ } \mu\text{L})$
 - $V_1 = 1 \text{ } \mu\text{L}$
- Prepare the working solution:
 - Add 999 μ L of the desired cell culture medium or buffer to a sterile tube.
 - Add 1 μ L of the 10 mM **653-47** DMSO stock solution to the tube.
- Mix and use:
 - Gently mix the solution by pipetting or brief vortexing. The working solution is now ready for use in your experiment.

Note on Solubility: For in vivo applications or if DMSO is not suitable, alternative solvent systems may be required. One published protocol for a working solution involves adding a DMSO stock solution to a solution of 20% SBE- β -CD in saline.[2]

Signaling Pathway and Experimental Workflow

CREB Signaling Pathway

The diagram below illustrates a simplified representation of the CREB signaling pathway, which is the target of **653-47**'s synergistic activity with 666-15. Various extracellular signals can lead to the activation of kinases that phosphorylate CREB, enabling it to recruit co-activators and initiate gene transcription.

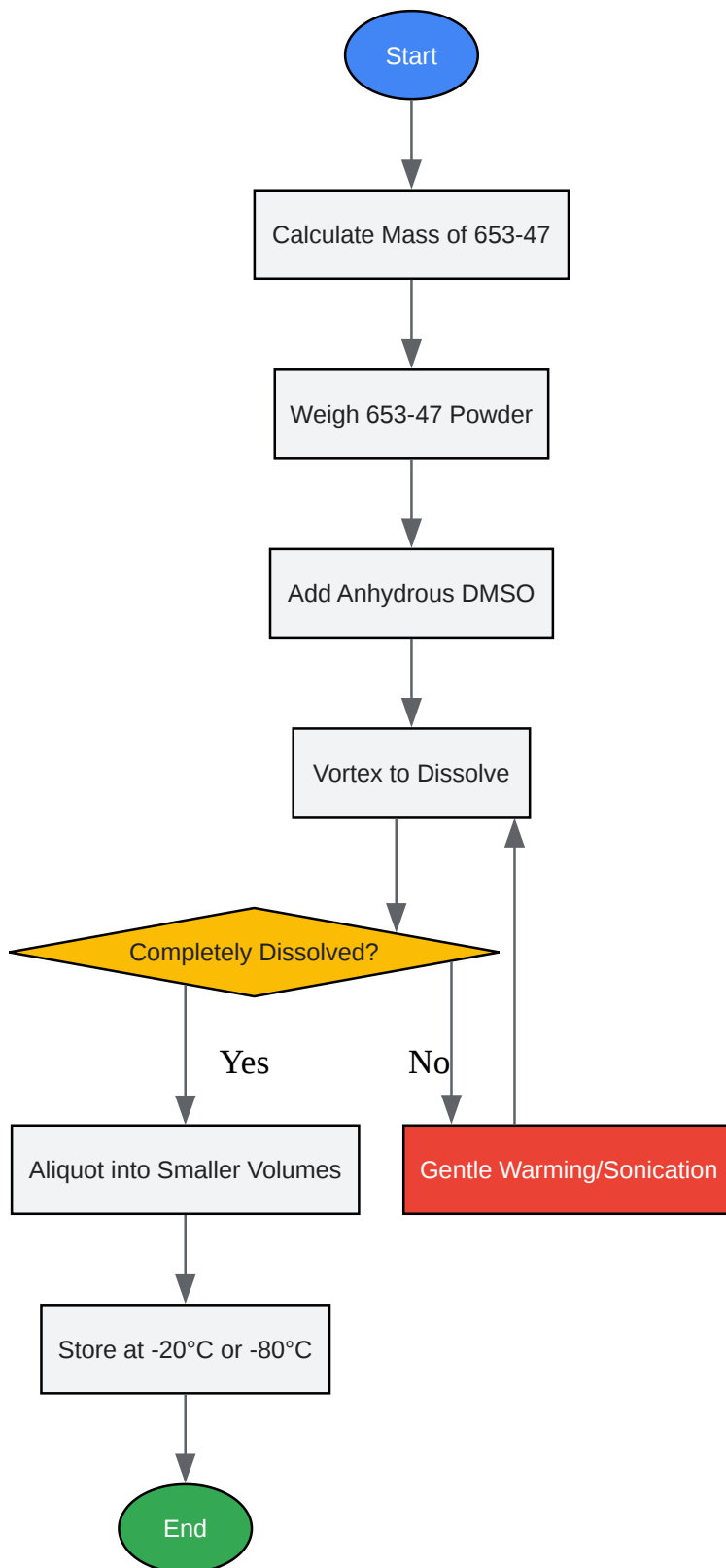


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Caption: Simplified CREB signaling pathway and points of intervention.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical flow for preparing a **653-47** stock solution.



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Caption: Workflow for preparing a **653-47** stock solution.

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References

- [1. 653-47 | Benchchem \[benchchem.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. Discovery of a Synergistic Inhibitor of cAMP-Response Element Binding Protein \(CREB\)-Mediated Gene Transcription with 666-15 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. szabo-scandic.com \[szabo-scandic.com\]](#)
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